

Commercial Availability and Technical Profile of 2-Iodo-5-methylthiophene

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Compound of Interest

Compound Name: **2-Iodo-5-methylthiophene**

Cat. No.: **B099134**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-Iodo-5-methylthiophene**, a key building block in organic synthesis and pharmaceutical development. Below, you will find a comprehensive summary of its commercial availability, physicochemical properties, synthesis, and analytical protocols, as well as its applications in drug discovery.

Commercial Suppliers

2-Iodo-5-methylthiophene is readily available from a variety of chemical suppliers. The following table summarizes the offerings from several prominent vendors, providing a comparative overview of available quantities and typical purities.

Supplier	Product Number	Available Quantities	Purity
Sigma-Aldrich (Merck)	460532	1 g, 5 g	97% [1]
Thermo Fisher Scientific (Acros Organics)	439270010	1 g	97% [2] [3] [4]
Alkali Scientific	460532-5G	5 g	Not specified [5]
Amerigo Scientific	Not specified	Not specified	97% [6]
XIAMEN EQUATION CHEMICAL CO.,LTD	Not specified	Industrial Grade	98% [7]
Greenbo Biochem	Not specified	Pharmaceutical Grade	99% [7]

Physicochemical Properties

A summary of the key physicochemical properties of **2-Iodo-5-methylthiophene** is presented below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Reference
Molecular Formula	C5H5IS	[2] [3] [7] [8] [9]
Molecular Weight	224.06 g/mol	[1] [3] [8] [9]
CAS Number	16494-36-3	[1] [2] [3] [7] [8] [9]
Appearance	Yellow to orange-red liquid	[2]
Boiling Point	81-83 °C at 10 mmHg	[1]
Density	1.852 g/mL at 25 °C	[1] [3]
Refractive Index	n20/D 1.626	[1]
Flash Point	89 °C (closed cup)	[3] [10]
Storage Temperature	2-8°C	[1]

Synthesis of 2-Iodo-5-methylthiophene

The synthesis of **2-Iodo-5-methylthiophene** is typically achieved through the electrophilic iodination of 2-methylthiophene. Several methods have been reported, often employing an iodine source and an activating or oxidizing agent.

Experimental Protocol: Iodination of 2-Methylthiophene

This protocol is a representative method for the synthesis of **2-Iodo-5-methylthiophene**.

Materials:

- 2-Methylthiophene
- Iodine (I_2)
- Mercuric Oxide (HgO), yellow
- Benzene or Ligroin (b.p. 100–120°)
- Ether
- Dilute sodium thiosulfate solution
- Anhydrous calcium chloride

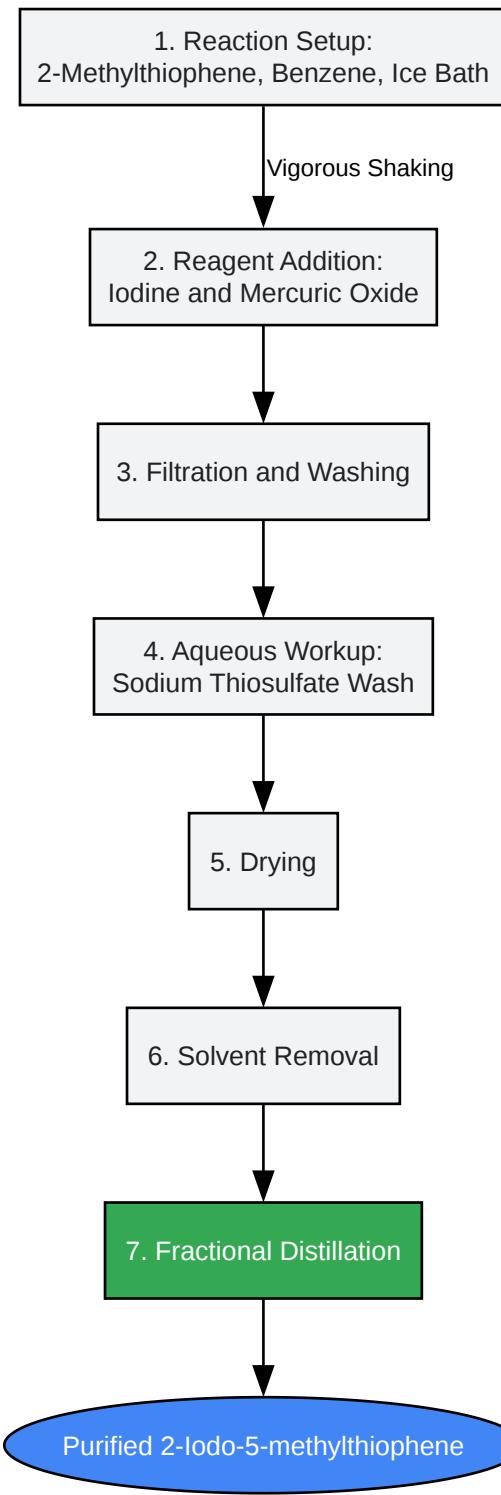
Procedure:

- In a glass-stoppered, wide-mouthed bottle cooled with an ice bath, combine 2-methylthiophene and benzene.[\[11\]](#)
- With continuous and vigorous shaking, alternately add small portions of yellow mercuric oxide and iodine over a period of 15-20 minutes, maintaining a cool temperature. The mercuric oxide will be converted to red mercuric iodide.[\[11\]](#)
- Filter the reaction mixture and wash the solid residue with several portions of ether.[\[11\]](#)
- Combine the ether-benzene filtrate and wash it with a dilute solution of sodium thiosulfate to remove any unreacted iodine.[\[11\]](#)

- Dry the organic layer over anhydrous calcium chloride and filter.[11]
- Remove the ether and benzene by distillation on a steam bath.[11]
- The crude product is then purified by fractional distillation under reduced pressure to yield **2-Iodo-5-methylthiophene**.[11]

A generalized workflow for the synthesis and purification of **2-Iodo-5-methylthiophene**.

Synthesis and Purification Workflow

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Quality Control and Analytical Methods

Ensuring the purity and identity of **2-Iodo-5-methylthiophene** is crucial for its use in research and development. Standard analytical techniques for its characterization include Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Experimental Protocol: GC-MS Analysis

Instrumentation:

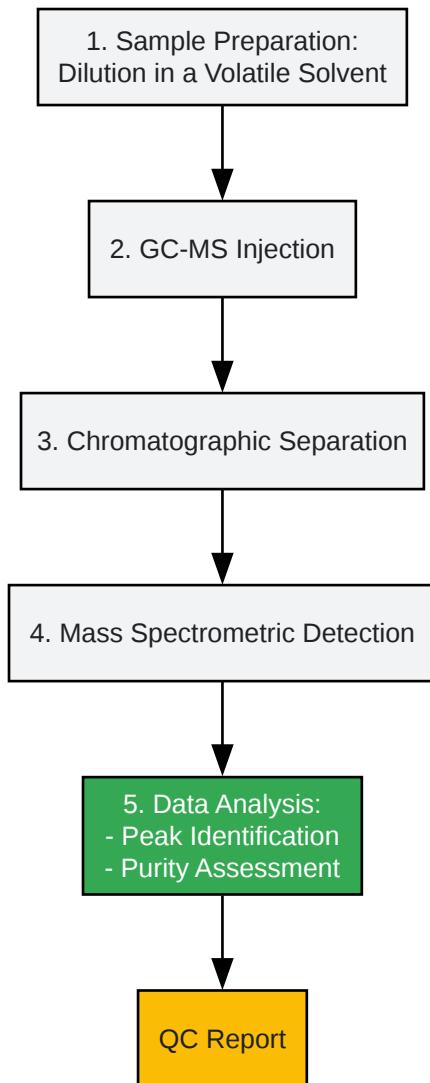
- Gas chromatograph coupled with a mass spectrometer (GC-MS).
- Capillary column suitable for the analysis of semi-volatile organic compounds (e.g., DB-5ms or equivalent).

Procedure:

- Sample Preparation: Prepare a dilute solution of **2-Iodo-5-methylthiophene** in a suitable volatile solvent such as dichloromethane or ethyl acetate.
- Injection: Inject a small volume (e.g., 1 μ L) of the prepared sample into the GC inlet.
- GC Separation: Employ a suitable temperature program to separate the components of the sample. A typical program might start at a low temperature (e.g., 50 °C), hold for a few minutes, and then ramp up to a higher temperature (e.g., 250 °C) to elute all compounds.
- MS Detection: As the compounds elute from the GC column, they are ionized (typically by electron ionization) and the resulting fragments are analyzed by the mass spectrometer.
- Data Analysis: The resulting chromatogram will show peaks corresponding to the different components of the sample. The mass spectrum of the peak corresponding to **2-Iodo-5-methylthiophene** can be compared to a reference spectrum for identification. The purity can be estimated from the relative peak areas in the chromatogram.[\[12\]](#)[\[13\]](#)[\[14\]](#)

A typical workflow for the quality control analysis of **2-Iodo-5-methylthiophene** using GC-MS.

GC-MS Quality Control Workflow

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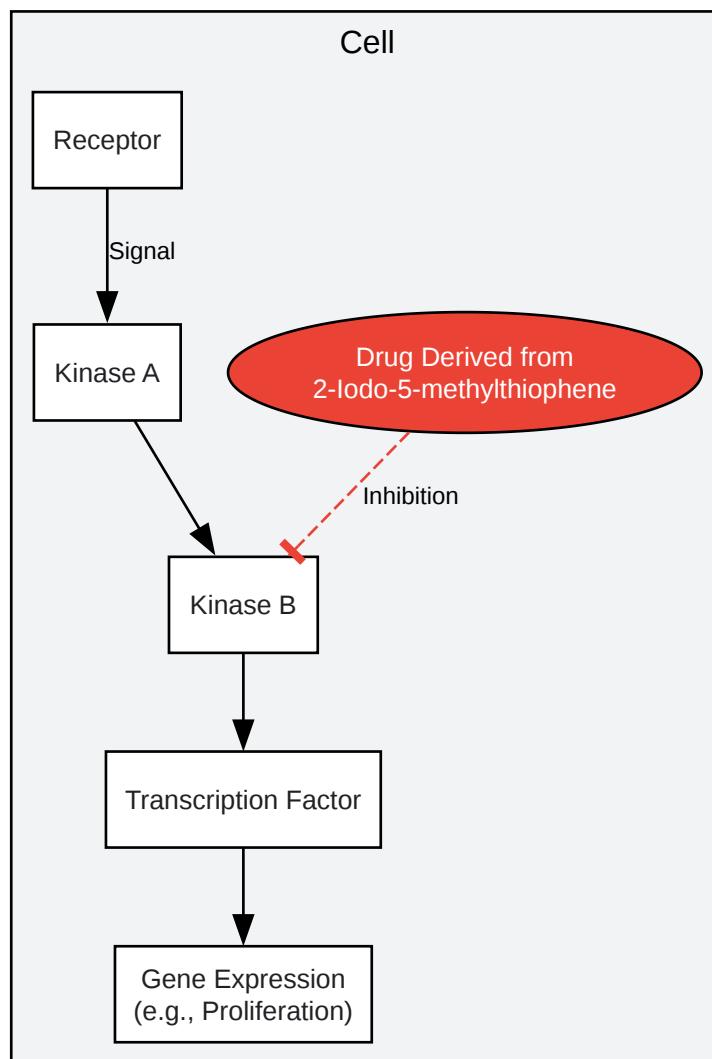
Applications in Drug Discovery

Thiophene-containing compounds are a significant class of heterocycles in medicinal chemistry, with 2-aminothiophenes being a particularly privileged scaffold for drug discovery. [15] **2-Iodo-5-methylthiophene** serves as a versatile intermediate for the synthesis of more complex thiophene derivatives with potential biological activity. For instance, it can be a precursor for the synthesis of norepinephrine transporter inhibitors.[1][10] The carbon-iodine bond is particularly useful for cross-coupling reactions, allowing for the introduction of various substituents onto the thiophene ring.

While a specific signaling pathway directly modulated by **2-Iodo-5-methylthiophene** is not established, its derivatives are designed to interact with various biological targets. For example, a hypothetical drug candidate derived from this compound could be an inhibitor of a specific kinase involved in a cancer signaling pathway.

A hypothetical signaling pathway where a drug derived from **2-Iodo-5-methylthiophene** could act as an inhibitor.

Hypothetical Drug Action in a Signaling Pathway



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This guide provides a foundational understanding of **2-Iodo-5-methylthiophene** for professionals in the fields of chemical research and drug development. For more detailed

information, it is recommended to consult the cited references and the safety data sheets provided by the suppliers.

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